

# Supplier Specifications for Boc-Asp-Ofm

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

Get Quote

Supplier	Purity	Appearance	Molecular Weight	Storage Condition
Chem-Impex [1]	≥ 99% (HPLC)	White powder	411.5	0 - 8 °C
Watson International [2]	98% min	Off-white to white powder	411.5	2-8 °C, away from light
Biocrick [3]	Information Not Shown	Powder	411.5	Desiccate at -20°C

## How to Obtain a Certificate of Analysis

A Certificate of Analysis (COA) is a crucial document that provides actual quality control test results for a specific batch of a product. Here is the typical process for obtaining one:

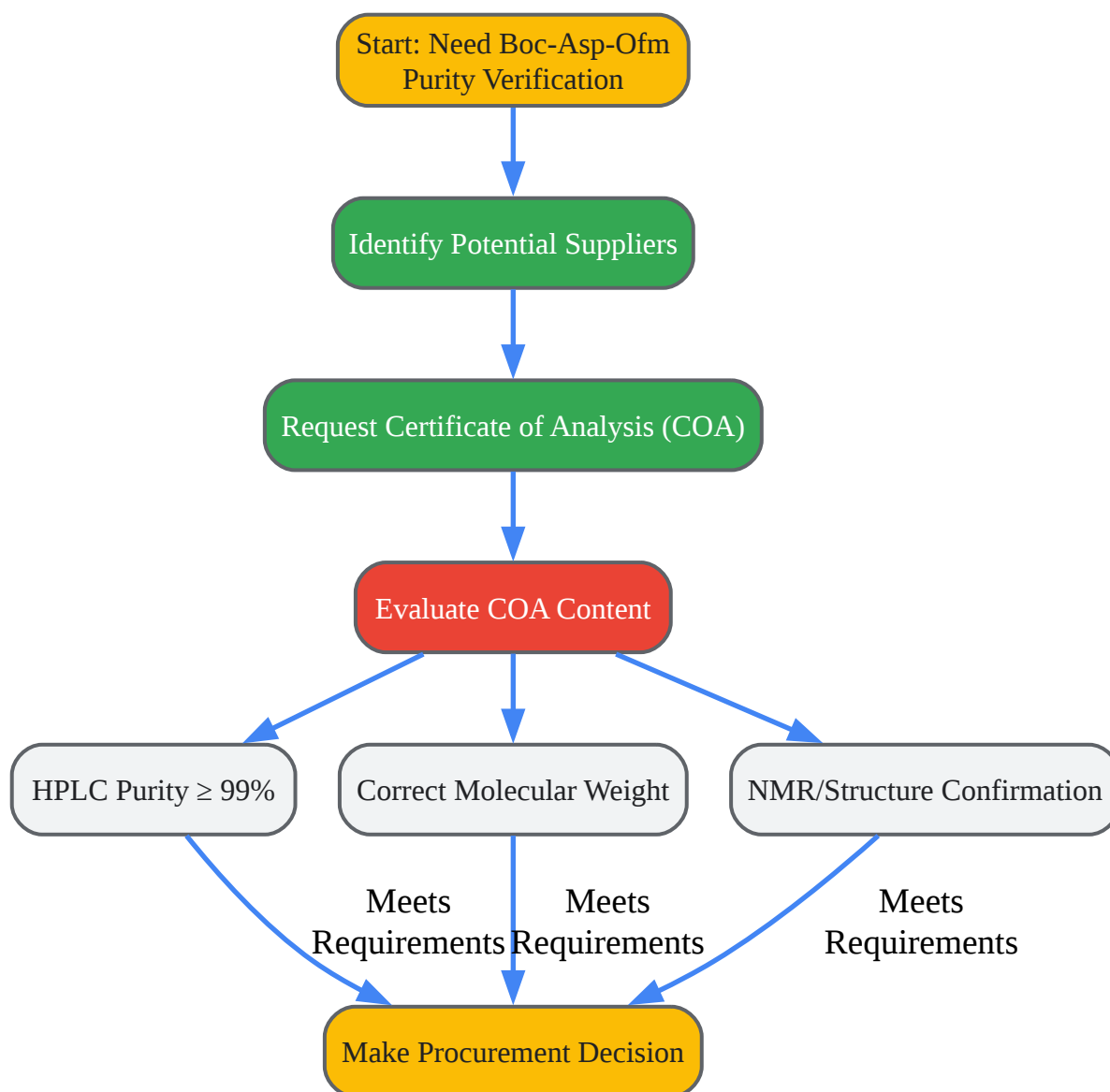
- **Contact the Supplier Directly:** COAs are typically not posted publicly but are provided upon request. You should directly contact the technical or sales department of the supplier (e.g., Chem-Impex, Watson International) from which you are considering a purchase [1].
- **Provide the Lot/Batch Number:** Suppliers generate a COA for a specific manufacturing batch. You will need to ask for the lot number associated with the product in stock and then request the corresponding COA [1].

## Methodology for Purity Analysis and Comparison

To objectively compare the purity of **Boc-Asp-Ofm** from different sources, you would typically rely on the following experimental protocols, with **High-Performance Liquid Chromatography (HPLC)** being the most critical:

- **Purity Analysis by HPLC:** This is the standard method for assessing the chemical purity of peptide derivatives.
  - **Protocol Summary:** The sample is dissolved in a suitable solvent (e.g., methanol, DMSO) and injected into an HPLC system. It is then separated using a reversed-phase column (e.g., C18). The purity is determined by integrating the area of the main peak and comparing it to the areas of any impurity peaks. The advertised purities of  $\geq 99\%$  and  $98\%$  are almost certainly based on HPLC analysis [1] [2].
- **Supporting Analytical Techniques:**
  - **Nuclear Magnetic Resonance (NMR):** Used to confirm the molecular structure and identity of the compound. Suppliers like Watson International list HNMR as a method for identification [2].
  - **Optical Rotation:** Measures the angle of rotation of plane-polarized light to confirm the chiral purity (in this case, the "L-" configuration of aspartic acid). Chem-Impex provides a specific optical rotation value of  $[\alpha]_{D^{20}} = 26 \pm 2^\circ$  [1].

The following diagram outlines the decision-making workflow for obtaining and verifying the quality of **Boc-Asp-Ofm**.



[Click to download full resolution via product page](#)

## Recommendations for Researchers

Given the lack of publicly available comparative data, I suggest you take the following steps:

- **Prioritize Suppliers that Provide COAs:** A supplier's willingness to promptly provide a detailed COA is a strong indicator of their commitment to quality control.
- **Perform In-House QC:** For critical applications in drug development, validating the product's purity through your own quality control protocols upon receipt is a best practice.

- **Focus on HPLC Data:** When you receive a COA, the HPLC chromatogram and purity percentage are the most direct metrics for comparing different batches or suppliers.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. -L-aspartic acid  $\beta$ -9-fluorenylmethyl ester – Chem-Impex Boc [chemimpex.com]
2. - Boc ( Asp )-OH CAS 117014-32-1 Watson International Limited Ofm [watson-int.com]
3. - Boc ( Asp )-OH | CAS:117014-32-1 | High Ofm Purity [biocrick.com]

To cite this document: Smolecule. [Supplier Specifications for Boc-Asp-Ofm]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b589991#boc-asp-ofm-purity-analysis-certificate>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)